

# Safeguarding Your Laboratory: Proper Disposal Procedures for GSK805

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## Compound of Interest

Compound Name: GSK805

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For researchers and scientists engaged in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **GSK805**, a potent ROR $\gamma$ t inhibitor used in immunity research. Adherence to these guidelines is crucial for operational safety and environmental protection.

## Immediate Safety and Handling Precautions

Before initiating any disposal process, it is critical to be aware of the hazards associated with **GSK805**. According to its Safety Data Sheet (SDS), **GSK805** is classified as follows:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[\[1\]](#)

Therefore, all handling and disposal procedures must be conducted while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[1\]](#) Work should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

## Quantitative Data for Safe Handling

While specific quantitative data for disposal is not available, the following table summarizes key chemical properties of **GSK805** relevant to its handling and storage.

Property	Value	Reference
Molecular Formula	$C_{23}H_{18}Cl_2F_3NO_4S$	[1]
Molecular Weight	532.36 g/mol	[1][2]
Appearance	Solid	[1]
Solubility	Soluble in DMSO	[2]
Storage	Store at -20°C for up to 1 year or -80°C for up to 2 years.	[3]

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the safe disposal of **GSK805** waste. This is a general guideline and should be supplemented by your institution's specific Environmental Health and Safety (EHS) protocols.

### 1. Waste Segregation:

- **Solid Waste:** All solid materials contaminated with **GSK805**, such as weighing paper, contaminated gloves, pipette tips, and vials, should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **GSK805** and contaminated solvents must be collected in a separate, compatible, and labeled hazardous waste container. Do not mix with other incompatible waste streams.

### 2. Containerization and Labeling:

- Use waste containers that are in good condition and compatible with the chemical properties of **GSK805** and any solvents used.

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "**GSK805**," and any other information required by your institution.

### 3. Storage of Chemical Waste:

- Store sealed hazardous waste containers in a designated and secure area, away from incompatible materials.
- The storage area should be well-ventilated.

### 4. Arranging for Disposal:

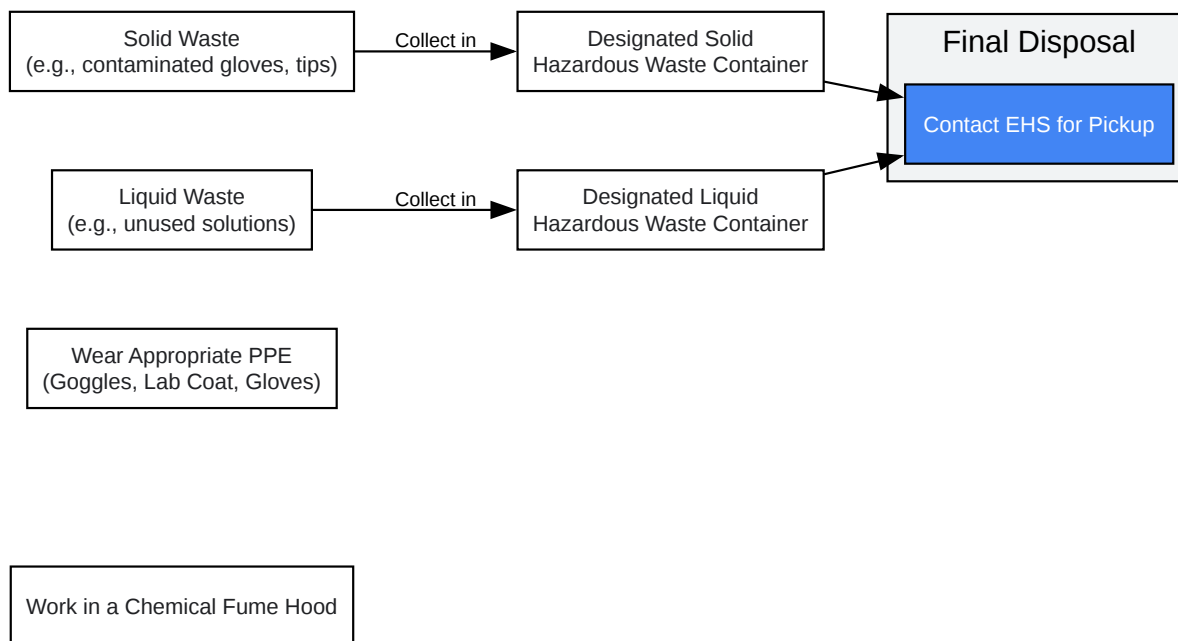
- Crucially, do not dispose of **GSK805** down the drain or in regular trash.<sup>[1]</sup> The SDS explicitly states to "Keep the product away from drains, water courses or the soil."<sup>[1]</sup>
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the hazardous waste. Follow their specific procedures for scheduling and documentation.

### 5. Spill Management:

- In the event of a spill, immediately evacuate the area and alert personnel.
- Wearing appropriate PPE, contain the spill using an absorbent material suitable for chemical spills.
- Collect the contaminated absorbent material and place it in the designated hazardous waste container for solid waste.
- Thoroughly clean the spill area.

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **GSK805** is illustrated in the diagram below.



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Workflow for the safe disposal of **GSK805** waste.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet for the chemicals you are working with.

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